

A Technical Guide to 2-Bromo-4-methylphenol: Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: *2-Bromo-4-methylphenol*

Cat. No.: *B149215*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4-methylphenol** (CAS No. 6627-55-0), a key intermediate in the synthesis of various drugs and chemicals. This document details its commercial availability from various suppliers, outlines its chemical and physical properties, and provides detailed experimental protocols for its synthesis.

Commercial Availability and Suppliers

2-Bromo-4-methylphenol is readily available from a range of chemical suppliers, with purities typically ranging from 96% to over 99.5%. The compound is also known by its synonyms: 2-Bromo-p-cresol and 3-Bromo-4-hydroxytoluene. Below is a summary of offerings from prominent suppliers.

Supplier	Product Number(s)	Purity	Available Quantities
Sigma-Aldrich	B72809	96%	5G
Fisher Scientific / Thermo Scientific Chemicals	B21701	97%	5 g, 25 g
TCI Chemicals (India)	B0808	min. 98.0 %	25G, 500G
Alfa Aesar (now Thermo Scientific)	B21701	97%	5 g, 25 g
Chem-Impex International, Inc.	MFCD00002151	≥ 99% (GC)	100G
CookeChem	A1487712	96%	5G, 25G, 100G, 500G
Aladdin Scientific	ALA-C106036-100g	min 98% (GC)	100 grams
Conier Chem&Pharma Limited	-	99.00%	Inquire
Henan Lihao Chem Plant Limited	-	99%	Inquire

Physicochemical Properties

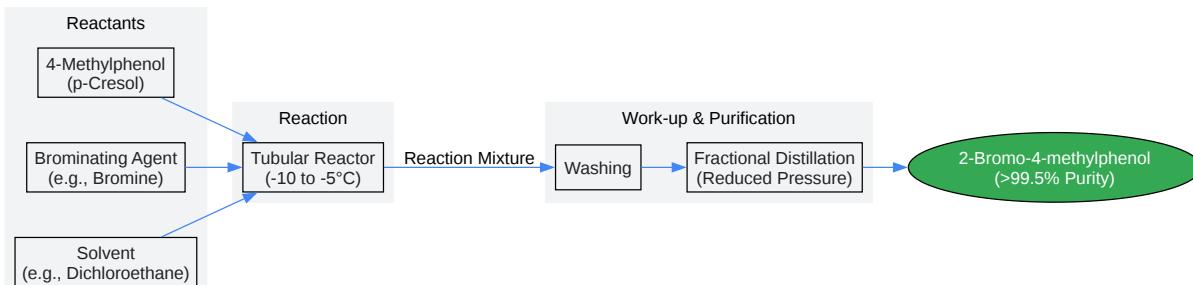
2-Bromo-4-methylphenol is a colorless to yellow liquid with a phenol-like odor.[\[1\]](#)[\[2\]](#) It is slightly soluble in water.[\[1\]](#)[\[3\]](#) Key quantitative properties are summarized below.

Property	Value
Molecular Formula	C7H7BrO ^[4]
Molecular Weight	187.03 g/mol ^[4]
CAS Number	6627-55-0 ^[4]
Boiling Point	213-214 °C
Melting Point	16 °C ^[1]
Density	1.547 g/mL at 25 °C
Refractive Index	n _{20/D} 1.578
Flash Point	113 °C (closed cup)

Synthesis of 2-Bromo-4-methylphenol

The primary synthetic route to **2-Bromo-4-methylphenol** is through the bromination of 4-methylphenol (p-cresol).^[5] The reaction is typically carried out in the absence of light to prevent the formation of byproducts.^[5] Various solvents and brominating agents can be employed, and the reaction temperature is a critical parameter to control selectivity and yield.^[5] ^[6]

A general workflow for the synthesis is depicted in the following diagram:



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Synthesis Workflow for **2-Bromo-4-methylphenol**.

Experimental Protocols

Several methods for the synthesis of **2-Bromo-4-methylphenol** have been described in the literature, particularly in patents. Below are detailed protocols adapted from these sources.

Protocol 1: Bromination in Dichloroethane at Low Temperature[6]

This protocol describes a continuous flow synthesis method.

- Materials:
 - 4-methylphenol (p-cresol)
 - Bromine
 - Dichloroethane
 - Ice-salt bath
 - Tubular reactor (e.g., 5 mm inner diameter, 500 mm length)

- Receiving flask (three-necked)
- Procedure:
 - Prepare a solution of 108 g (1.00 mol) of p-cresol in 370 g of dichloroethane in a three-necked flask.
 - Cool the p-cresol solution to between -10 and -5°C using an ice-salt bath.
 - In a separate vessel, cool a solution of 156.8 g (0.98 mol) of bromine in dichloroethane to between -10 and -5°C.
 - Feed the cooled p-cresol solution into the tubular reactor at a rate of 47.8 g per minute.
 - Simultaneously, feed the cooled bromine solution into the tubular reactor at a rate of 52.7 g per minute.
 - The reaction mixture exits the reactor into a receiving three-necked flask.
 - The crude product can then be purified by fractional distillation under reduced pressure to yield **2-Bromo-4-methylphenol** with a purity of >99.5%.[\[5\]](#)

Protocol 2: Bromination in Chlorobenzene at Room Temperature[\[7\]](#)

This method utilizes a slight negative pressure and room temperature conditions.

- Materials:
 - p-cresol
 - Chlorobenzene
 - Brominating agent (e.g., Bromine)
 - Bromination reactor
 - Apparatus for reduced pressure distillation
- Procedure:

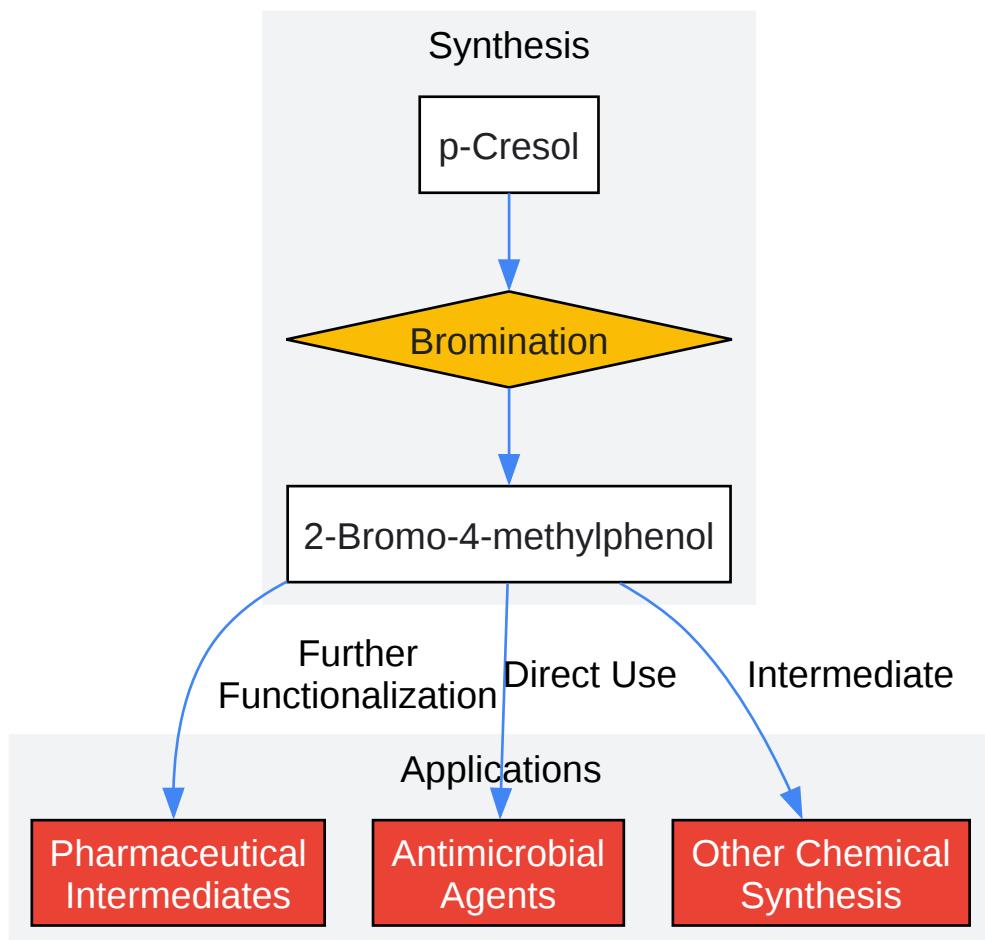
- To a bromination reactor, add 1 mol of p-cresol, 0.5-3 mol of chlorobenzene, and 0.5-1.1 mol of a brominating agent.
- Conduct the bromination reaction at room temperature under a slight negative pressure (750-560 mm Hg).
- The hydrogen bromide generated during the reaction is absorbed by water.
- After the addition of the brominating agent is complete (e.g., over 2 hours), allow the reaction to proceed for an additional 30 minutes.
- Introduce dry air to remove residual HBr until the pH of the solution is between 5 and 6.
- Transfer the reaction mixture to a distillation apparatus and recover the chlorobenzene under vacuum (e.g., 200 mmHg).
- The crude product is then distilled under reduced pressure (e.g., 20 mmHg) at 102-104 °C to obtain **2-Bromo-4-methylphenol** with a purity of 99%.

Applications in Research and Development

2-Bromo-4-methylphenol is a versatile intermediate with applications in several areas of chemical and pharmaceutical research.

- Pharmaceutical Synthesis: It serves as a building block in the synthesis of more complex molecules with potential therapeutic applications. While specific signaling pathways are not detailed in the provided search results, bromophenol derivatives, in general, are known to exhibit a range of biological activities, including anticancer, antioxidant, and anti-inflammatory properties.^[8] The bromo- and methyl- substitutions on the phenol ring provide sites for further chemical modification.
- Antimicrobial Agent: The compound itself has antimicrobial properties and is used in the formulation of disinfectants and preservatives.^{[9][10][11]}
- Chemical Synthesis: It is used as an intermediate in the synthesis of various other chemicals.^[5]

The following logical diagram illustrates the relationship between the starting material, the intermediate, and its potential applications.



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Applications of **2-Bromo-4-methylphenol**.

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